

Pyridine-d5: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyridine-d5*

Cat. No.: *B057733*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical and safety properties of specialized reagents is paramount. This guide provides an in-depth overview of **Pyridine-d5**, a deuterated analog of pyridine commonly used in nuclear magnetic resonance (NMR) spectroscopy and as a tracer in metabolic studies.

This document details the essential technical data, safety protocols, and handling procedures for **Pyridine-d5**, ensuring its safe and effective use in a laboratory setting.

Chemical and Physical Properties

Pyridine-d5, also known as pentadeuteropyridine, is a form of pyridine where all five hydrogen atoms on the aromatic ring have been replaced with deuterium isotopes. This isotopic substitution makes it an ideal solvent for NMR analysis of organic compounds, as it does not produce interfering signals in the proton NMR spectrum.

Property	Value
CAS Number	7291-22-7[1][2][3][4]
Molecular Formula	C ₅ D ₅ N[3][4]
Molecular Weight	84.13 g/mol [3][4]
EC Number	230-720-2[1][4]
Appearance	Colorless to light yellow liquid[1]
Purity	≥99.0% (atom % D)[1]
Flash Point	68°F[1]

Safety and Hazard Information

Pyridine-d5 is a highly flammable liquid and vapor and is harmful if swallowed, in contact with skin, or inhaled.[1][2] It can cause severe skin, eye, and respiratory tract irritation, with the potential for burns.[1] The central nervous system, kidneys, liver, and bone marrow are target organs for potential damage.[1]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquid	2	H225: Highly flammable liquid and vapor[2][5]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[5]
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin[5]
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled[5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[6]

Personal Protective Equipment (PPE) and Handling Protocols

A detailed workflow for the safe handling of **Pyridine-d5** is essential to minimize exposure and prevent accidents.

A logical workflow for the safe handling of **Pyridine-d5**.

Experimental Protocol for Safe Handling:

- Risk Assessment: Before handling, thoroughly review the Safety Data Sheet (SDS).[\[1\]](#)[\[2\]](#)[\[5\]](#)
[\[6\]](#)
- Engineering Controls: All work with **Pyridine-d5** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[6\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Use chemical-resistant gloves.
 - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Handling:
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[6\]](#)
 - Use non-sparking tools.[\[6\]](#)
 - Take precautionary measures against static discharge.[\[2\]](#)[\[6\]](#)
 - Avoid breathing vapors or mist.
 - Avoid contact with skin and eyes.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[1][2]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

First Aid Measures

In the event of exposure, immediate action is critical. The following decision-making process outlines the appropriate first aid response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. carlroth.com [carlroth.com]
- 3. Pyridine-D5- [webbook.nist.gov]
- 4. 吡啶-d5 ≥99.5 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 5. carlroth.com [carlroth.com]
- 6. sds.chemdax.com [sds.chemdax.com]
- To cite this document: BenchChem. [Pyridine-d5: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057733#pyridine-d5-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com